

# Sourcing High-Purity Stiripentol-d9 for Research Applications

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## Compound of Interest

Compound Name: *Stiripentol-d9*

Cat. No.: *B1141076*

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For researchers, scientists, and professionals in drug development seeking high-purity **Stiripentol-d9**, several specialized chemical suppliers offer this stable isotope-labeled compound. This guide provides an overview of available suppliers and the purity specifications of their products, intended for research purposes only and not for human or therapeutic use.

## Supplier and Purity Overview

**Stiripentol-d9** is available from a number of vendors, with purity levels often exceeding 95%. The following table summarizes the quantitative data on purity from various suppliers.

Supplier	CAS Number	Stated Purity	Additional Information
GlpBio	1185239-64-8	>99.00%	Provided with a Certificate of Analysis. <a href="#">[1]</a>
Cayman Chemical	1185239-64-8	≥99% deuterated forms (d1-d9)	Intended for use as an internal standard for quantification by GC- or LC-MS. <a href="#">[2]</a> <a href="#">[3]</a>
LGC Standards	1185239-64-8	>95% (HPLC)	Product is sold in neat format. <a href="#">[4]</a>
Simson Pharma	1185239-64-8	Certificate of Analysis provided	High-quality standard available. <a href="#">[5]</a>
Biosynth	144017-66-3	Not specified	Offers the (S)-Stiripentol-d9 enantiomer.
Shaanxi Dideu Medichem	Not specified	Industrial Grade	Available through the ECHEMI marketplace.

Note: All products listed are strictly for research use only and not for human or animal consumption.

## Product and Chemical Information

**Stiripentol-d9** is a deuterated analog of Stiripentol, an anticonvulsant agent. The incorporation of deuterium atoms enhances its stability and metabolic properties, making it valuable for scientific analysis, particularly in pharmacokinetic and pharmacodynamic studies of Stiripentol. It is often used as an internal standard for the quantification of Stiripentol in various analytical methods.

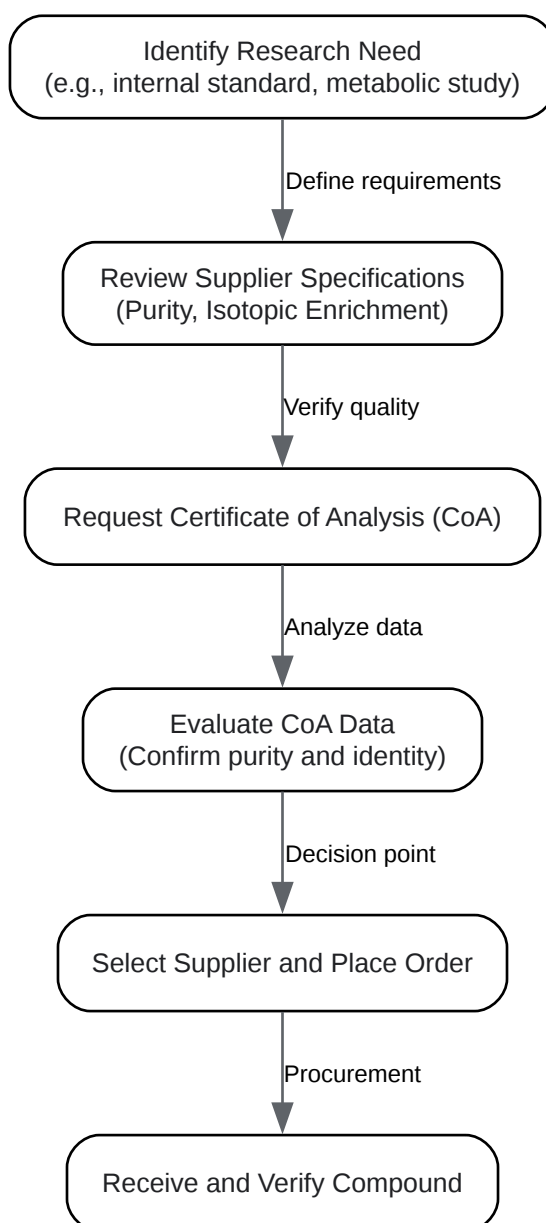
Chemical Properties:

- Molecular Formula:  $C_{14}H_9D_9O_3$

- Molecular Weight: Approximately 243.3 g/mol
- Storage: Typically stored at -20°C

## Logical Workflow for Procurement

For researchers intending to purchase **Stiripentol-d9**, the following workflow is recommended. This logical process ensures the selection of the most appropriate product for their specific research needs.



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## References

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